

Dimethyl Propylphosphonate (CAS 18755-43-6): A Technical Overview

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Compound of Interest

Compound Name: *Dimethyl propylphosphonate*

Cat. No.: *B118257*

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For Researchers, Scientists, and Drug Development Professionals

December 22, 2025

This technical guide provides a comprehensive overview of **Dimethyl propylphosphonate** (CAS 18755-43-6), a colorless organophosphorus compound. This document synthesizes available data on its physicochemical properties, primary applications, synthesis, and toxicological profile to serve as a foundational resource for professionals in research and development.

Core Physicochemical Properties

Dimethyl propylphosphonate is a liquid characterized by its thermal stability and low volatility.

[1] Its key physical and chemical properties are summarized below for easy reference.

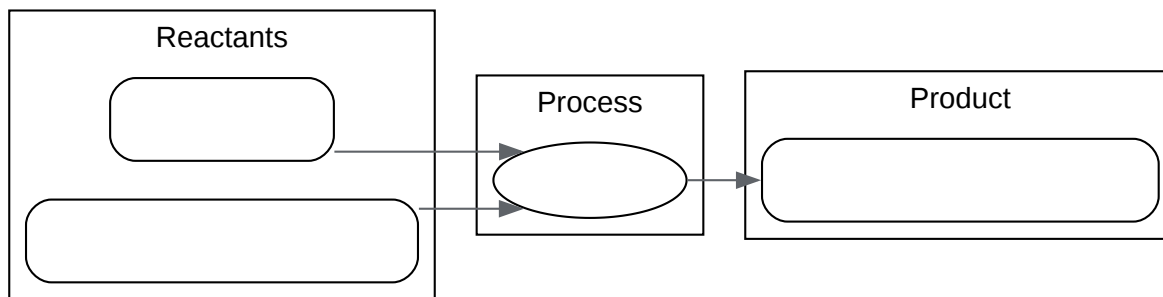
Property	Value	Source(s)
Molecular Formula	C5H13O3P	[2] [3] [4]
Molecular Weight	152.13 g/mol	[4] [5] [6]
Appearance	Colorless liquid/oil	[1] [7] [8]
Boiling Point	185 °C at 760 mmHg	[1] [2] [3]
Density	1.028 g/cm ³	[2] [3] [9]
Flash Point	80 °C	[2] [3]
Vapor Pressure	0.975 mmHg at 25 °C	[2] [3]
Refractive Index	1.396	[2] [3]
Solubility	Sparingly soluble in Chloroform, Slightly soluble in Methanol.	[2] [5] [9]
Storage Conditions	Hygroscopic, store in a refrigerator under an inert atmosphere.	[2] [8] [9]

Primary Applications

The predominant application of **Dimethyl propylphosphonate** is as a halogen-free flame retardant. Its high phosphorus content and low viscosity make it particularly effective in isocyanate-based plastics, such as polyurethane (PUR) and polyisocyanurate (PIR) rigid foams.[\[5\]](#)[\[10\]](#) These materials are widely used in construction and roofing insulation. The compound is also noted for its use in imparting flame and crease resistance to textiles when combined with other agents.

Synthesis Pathway

The synthesis of **Dimethyl propylphosphonate** can be achieved through the reaction of propylphosphonic dichloride with methanol. This process yields the final product, propanephosphonic acid dimethyl ester.



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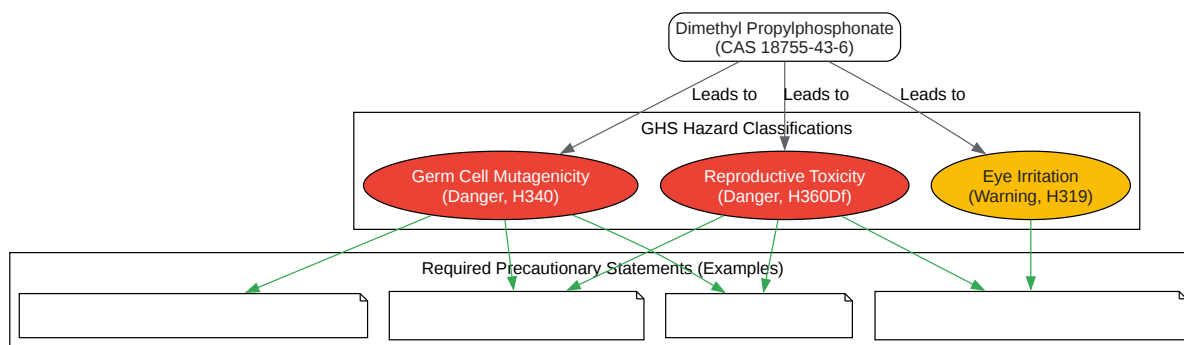
A simplified workflow for the synthesis of **Dimethyl propylphosphonate**.

Toxicological Profile and Safety Information

The toxicological data for **Dimethyl propylphosphonate** indicates significant health hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as a substance that may cause genetic defects and may damage an unborn child or is suspected of damaging fertility.^[4]

Hazard Class	GHS Classification	Source(s)
Germ Cell Mutagenicity	Danger (H340: May cause genetic defects)	^[4]
Reproductive Toxicity	Danger (H360Df: May damage the unborn child; Suspected of damaging fertility)	^[4]
Eye Irritation	Category 2 (H319: Causes serious eye irritation)	^[4] ^[8]

Due to these classifications, stringent safety precautions are required when handling this substance.



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Logical relationship of GHS hazards for **Dimethyl propylphosphonate**.

Experimental Protocols

Detailed experimental protocols for the specific analysis or use of **Dimethyl propylphosphonate** in drug development contexts are not widely available in public literature. Standard analytical techniques for organophosphorus compounds, such as Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy, would be appropriate for its characterization. Researchers should develop and validate specific methods based on their experimental matrix and objectives, adhering to rigorous safety protocols given the compound's hazard profile.^[11]

Biological Activity and Signaling Pathways

While the compound's GHS classification points to significant biological effects, particularly concerning mutagenicity and reproductive toxicity, specific signaling pathways and mechanisms of action have not been detailed in the reviewed literature. Organophosphorus compounds, as a class, are known to interact with various biological systems, often through

mechanisms involving enzyme inhibition or oxidative stress. However, the precise molecular targets and pathways for **Dimethyl propylphosphonate** remain an area for further investigation. Its structural similarity to other phosphonates suggests potential for interaction with nucleotide and phosphate-binding sites in enzymes, but this has not been experimentally verified in the available sources.

Disposal Considerations

Due to its hazardous nature, **Dimethyl propylphosphonate** must be disposed of in accordance with local, state, and federal regulations.^[12] The material should be handled as hazardous waste and can be disposed of through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[12] Discharge into the environment or sewer systems must be strictly avoided.^[12]

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